

NTRC-824 solubility and stock solution preparation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NTRC-824

Cat. No.: B609677

[Get Quote](#)

Application Notes and Protocols: NTRC-824 Product Information

NTRC-824 is a potent and selective non-peptide antagonist for the neurotensin receptor type 2 (NTS2).[1][2] It exhibits an IC50 value of 38 nM and demonstrates over 150-fold selectivity for NTS2 over the NTS1 receptor.[1] This selectivity makes it a valuable tool for researchers investigating the specific roles of the NTS2 receptor in various physiological and pathological processes.

Parameter	Value	Reference
Molecular Weight	553.55 g/mol	[1]
Formula	C25H26F3N3O6S	[1]
CAS Number	1623002-61-8	[1]
Storage Temperature	-20°C	[1]

Solubility Data

NTRC-824 exhibits good solubility in common organic solvents, making it suitable for a wide range of in vitro and in vivo experimental setups. The following table summarizes the maximum solubility of **NTRC-824** in dimethyl sulfoxide (DMSO) and ethanol.[1][3] It is important to note

that aqueous solubility is limited, and the use of organic solvents is recommended for the preparation of stock solutions.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	55.35	100
Ethanol	55.35	100

Stock Solution Preparation Protocol

This protocol provides a detailed procedure for the preparation of a 10 mM stock solution of **NTRC-824** in DMSO. For other desired concentrations, please refer to the reconstitution table below.

Materials:

- **NTRC-824** (solid powder)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene or glass vial
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Balance

Procedure:

- **Equilibration:** Before opening, allow the vial of **NTRC-824** to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of moisture, which could affect the stability and weighing of the compound.
- **Weighing:** Tare a clean, dry vial on a calibrated analytical balance. Carefully weigh the desired amount of **NTRC-824** powder into the vial. For example, to prepare a 10 mM stock

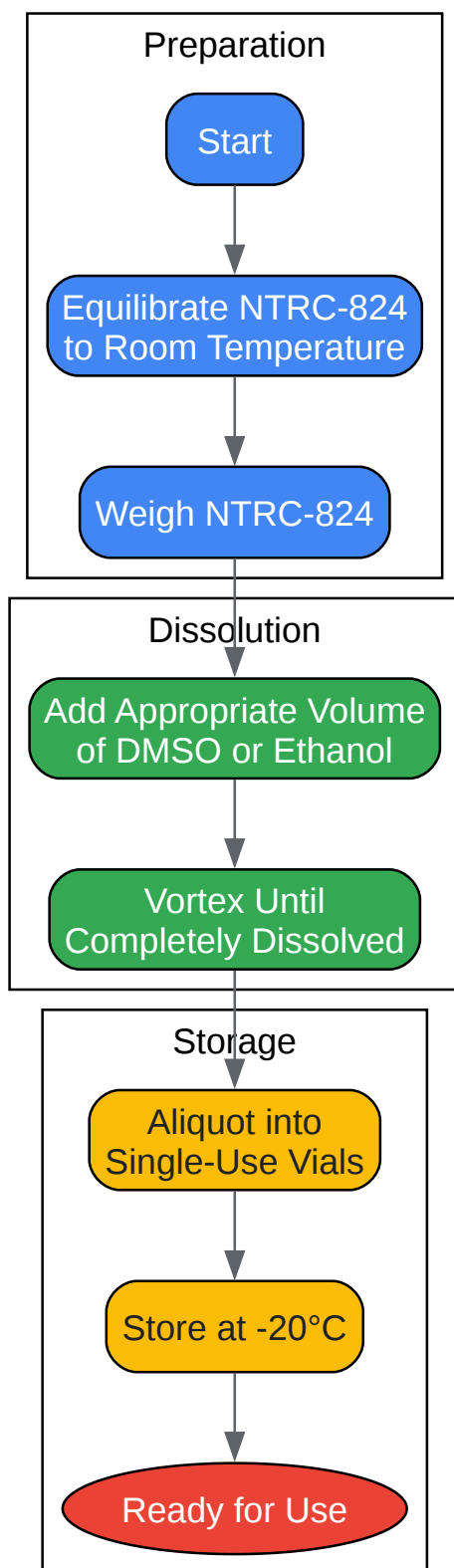
solution, you might weigh out 1 mg of the compound.

- **Solvent Addition:** Based on the mass of **NTRC-824** weighed, calculate the required volume of DMSO to achieve the desired concentration. For 1 mg of **NTRC-824** (MW: 553.55), to make a 10 mM solution, you will need to add 0.18 mL (180 µL) of DMSO.^[1]
- **Dissolution:** Add the calculated volume of DMSO to the vial containing the **NTRC-824** powder.
- **Mixing:** Cap the vial securely and vortex thoroughly for 1-2 minutes until the compound is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates. Gentle warming (to no more than 40°C) or sonication in a water bath can be used to aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage. When stored properly, the stock solution should be stable for several months.

Reconstitution Table for **NTRC-824** (MW: 553.55 g/mol):^[1]

Desired Concentration	Volume of Solvent for 1 mg	Volume of Solvent for 5 mg	Volume of Solvent for 10 mg
1 mM	1.81 mL	9.03 mL	18.07 mL
5 mM	0.36 mL	1.81 mL	3.61 mL
10 mM	0.18 mL	0.90 mL	1.81 mL
50 mM	0.04 mL	0.18 mL	0.36 mL

Experimental Workflow: Stock Solution Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of **NTRC-824** stock solution.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. NTRC 824 | Neurotensin Receptors | Tocris Bioscience [tocris.com]
- 2. NTRC-824 | NTSR2 antagonist | Probechem Biochemicals [probechem.com]
- 3. bocsci.com [bocsci.com]
- To cite this document: BenchChem. [NTRC-824 solubility and stock solution preparation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b609677#ntrc-824-solubility-and-stock-solution-preparation]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

